

# Standard Operating Procedure: Handling and Disposal of Adentri

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## Compound of Interest

Compound Name: *Adentri*

Cat. No.: *B1665529*

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Disclaimer: The following guidelines are provided for a hypothetical substance, "**Adentri**," for illustrative purposes. Always consult the specific Safety Data Sheet (SDS) for any chemical you are working with and adhere to your institution's safety protocols.

"**Adentri**" is a potent, crystalline kinase inhibitor, suspected to be a respiratory irritant and cytotoxic upon contact. The following procedures are mandatory for all personnel involved in its handling, storage, and disposal to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure to **Adentri**. The required level of protection depends on the procedure being performed and the potential for exposure.

Table 1: Required PPE for Handling **Adentri** by Task

Task	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection
Weighing and Aliquoting (Solid)	Double-gloved (e.g., nitrile)	Chemical splash goggles	Disposable gown over lab coat	N95 respirator or higher (within a certified chemical fume hood)
Solution Preparation	Double-gloved (nitrile)	Chemical splash goggles	Lab coat	Not required if handled entirely within a certified chemical fume hood
Cell Culture Application	Single pair of nitrile gloves	Safety glasses	Lab coat	Not required if handled within a biosafety cabinet
Storage and Transport (Sealed)	Single pair of nitrile gloves	Safety glasses	Lab coat	Not required

## Experimental Protocol: Preparation of a 10mM Adentri Stock Solution in DMSO

This protocol outlines the steps for safely preparing a stock solution from solid, powdered **Adentri**.

Materials:

- **Adentri** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Certified chemical fume hood

- Vortex mixer
- Sterile microcentrifuge tubes
- Appropriate PPE (see Table 1)

Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is certified and functioning correctly.
- Weighing:
  - Tare a sterile microcentrifuge tube on the analytical balance inside the fume hood.
  - Carefully weigh the desired amount of **Adentri** powder directly into the tube. Avoid creating airborne dust.
  - Record the exact weight.
- Solubilization:
  - Calculate the required volume of DMSO to achieve a 10mM concentration.
  - Using a calibrated pipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **Adentri** powder.
  - Tightly cap the tube.
- Mixing:
  - Vortex the solution for 1-2 minutes until the **Adentri** is completely dissolved. Visually inspect to ensure no solid particulates remain.
- Labeling and Storage:
  - Clearly label the tube with the compound name ("**Adentri**"), concentration (10mM), solvent (DMSO), date of preparation, and your initials.

- Store the stock solution at the recommended temperature (e.g., -20°C) in a designated, secondary container.

## Operational and Disposal Plan

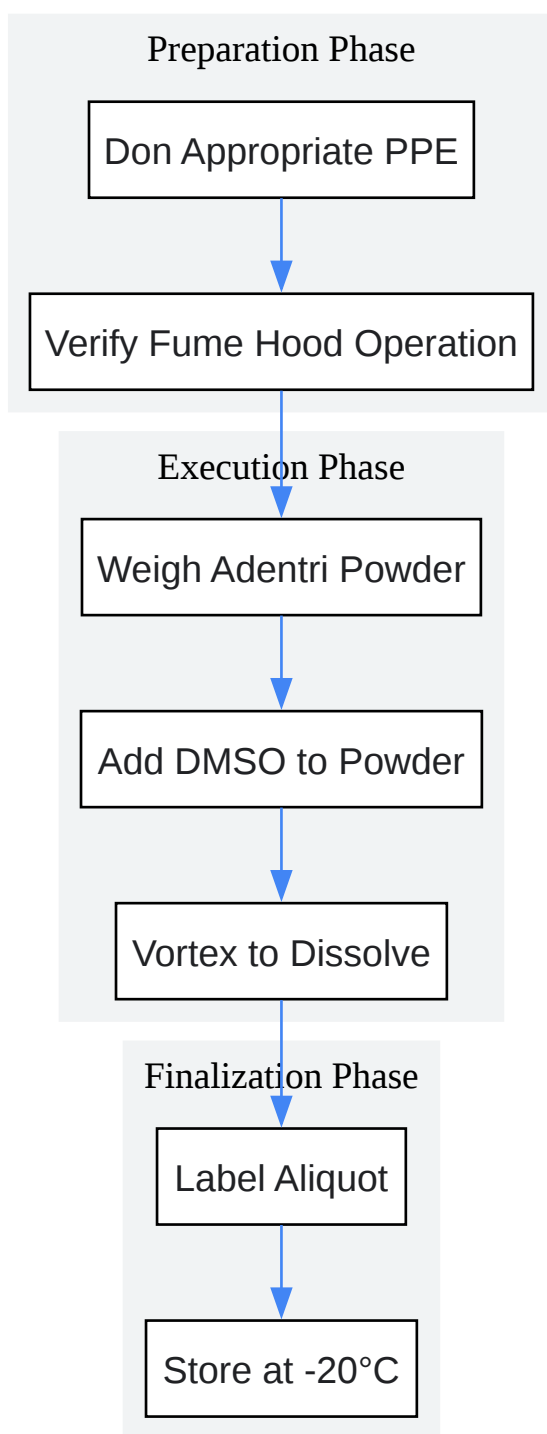
### Spill Management:

- Minor Spill (inside fume hood):
  - Alert others in the immediate area.
  - Absorb the spill with a chemical absorbent pad.
  - Wipe the area with a decontaminating solution (e.g., 70% ethanol), followed by water.
  - Collect all contaminated materials in a designated hazardous waste bag.
- Major Spill (outside fume hood):
  - Evacuate the area immediately.
  - Alert your supervisor and institutional safety office.
  - Prevent others from entering the contaminated area.
  - Follow your institution's emergency procedures for hazardous chemical spills.

### Waste Disposal:

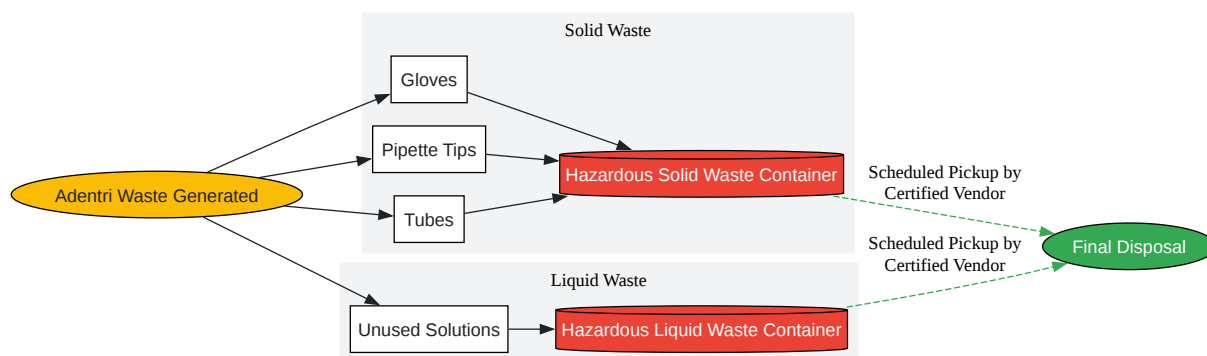
- Solid Waste: All disposable items contaminated with **Adentri** (e.g., gloves, weigh boats, pipette tips, absorbent pads) must be collected in a clearly labeled hazardous chemical waste container.
- Liquid Waste: Unused or expired **Adentri** solutions must be collected in a designated, sealed hazardous liquid waste container. Do not pour **Adentri** waste down the drain.

## Visual Guides



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Caption: Workflow for preparing an **Adentri** stock solution.



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Caption: Logical flow for the disposal of **Adentri**-contaminated waste.

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